Application Notes and Protocols for Triple-Negative Breast Cancer Research

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Compound of Interest

Compound Name:	*SIC-19*
Cat. No.:	*B4159712*

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Disclaimer: As of November 2025, publicly available scientific literature does not contain specific information regarding "**SIC-19**" in the context of triple-negative breast cancer (TNBC) research. The following application notes and protocols are based on established principles and common methodologies in TNBC research and are intended to serve as a general guide for investigating novel therapeutic agents in this field.

Introduction to Triple-Negative Breast Cancer

Triple-negative breast cancer (TNBC) is a particularly aggressive subtype of breast cancer, characterized by the absence of estrogen receptor (ER), progesterone receptor (PR), and human epidermal growth factor receptor 2 (HER2) expression.[1][2] This lack of well-defined molecular targets makes it unresponsive to endocrine therapy and HER2-targeted treatments, leaving chemotherapy as the primary systemic treatment option.[1][2] TNBC accounts for 15-20% of all breast cancers and is associated with a poorer prognosis, higher rates of metastasis, and a higher likelihood of recurrence compared to other breast cancer subtypes.[1]

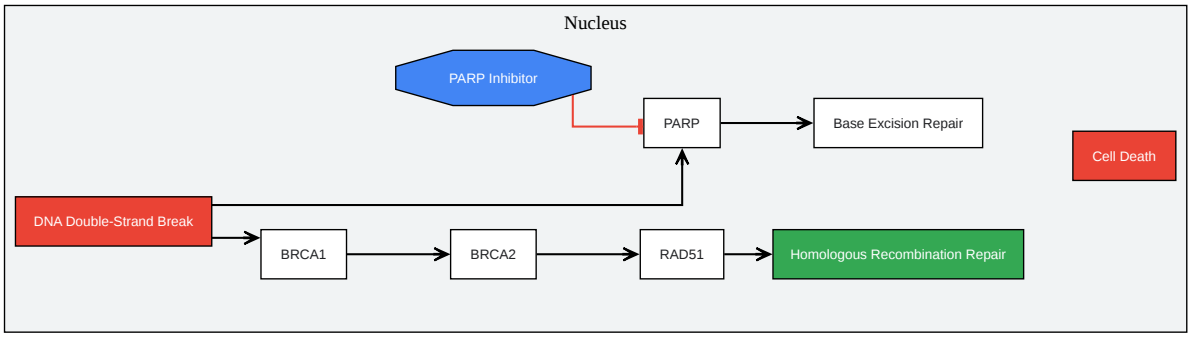
Key Signaling Pathways in Triple-Negative Breast Cancer

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Several signaling pathways are frequently dysregulated in TNBC, contributing to its aggressive phenotype and offering potential therapeutic targets.

DNA Damage Response (DDR) Pathway

A significant subset of TNBCs, particularly those with germline BRCA1 mutations, exhibit deficiencies in the DNA damage response, specifically in homologous recombination repair.[3] This renders them more susceptible to agents that cause DNA damage, such as platinum-based chemotherapy, and to PARP (Poly [ADP-ribose] polymerase) inhibitors, which induce synthetic lethality in cells with impaired homologous recombination.[4]



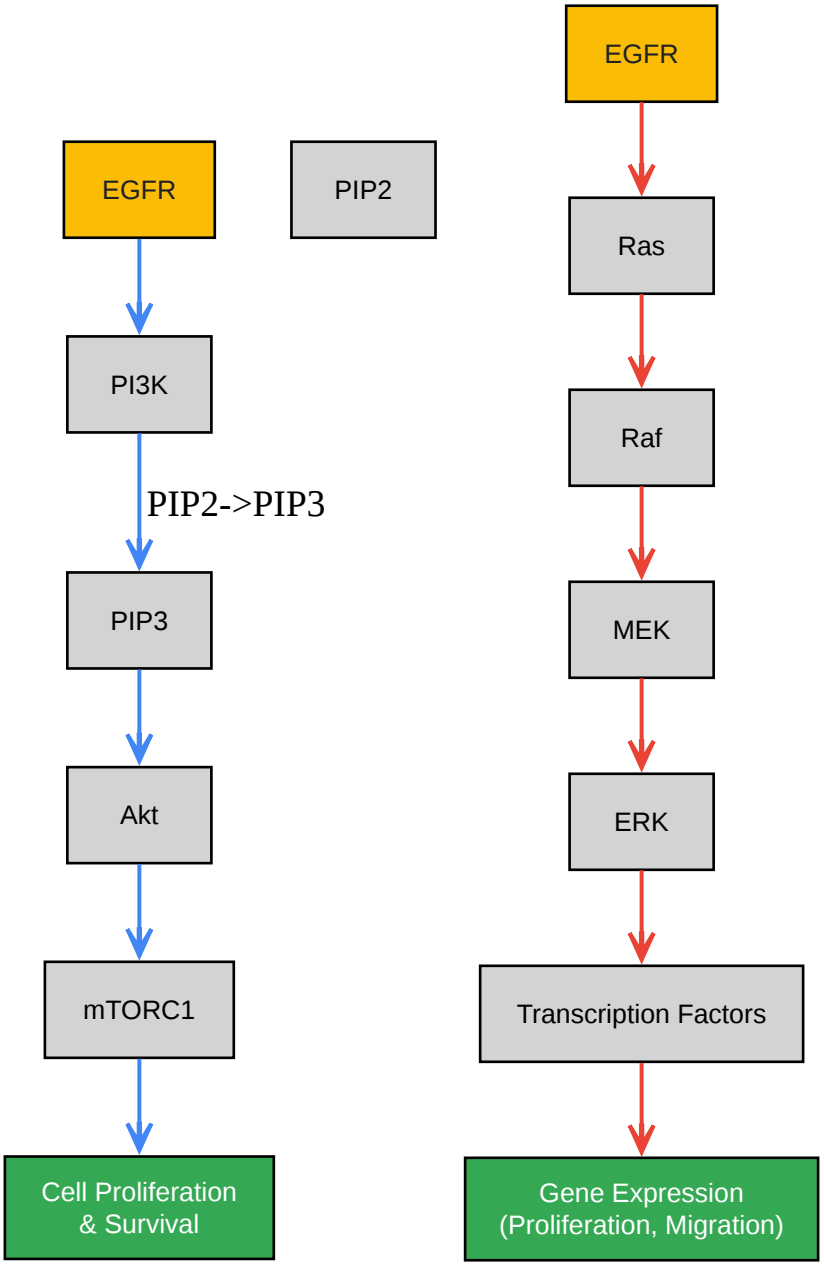
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Figure 1: Simplified DNA Damage Response Pathway in TNBC.

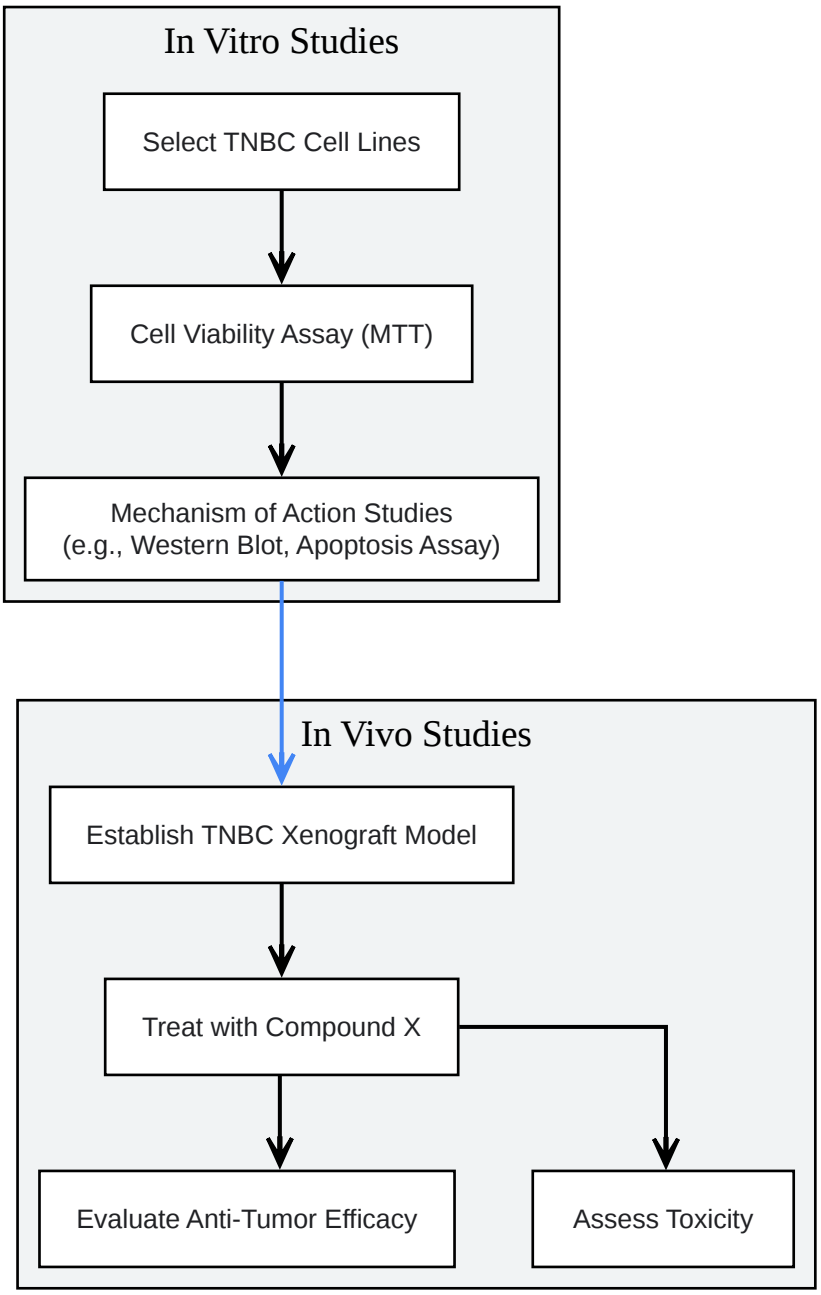
PI3K/Akt/mTOR Pathway

The PI3K/Akt/mTOR pathway is frequently activated in TNBC and plays a crucial role in cell proliferation, survival, and metabolism.[5] This pathway can be activated by various upstream signals, including growth factor receptors like EGFR.

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References

- 1. Triple-negative breast cancer: is there a treatment on the horizon? - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Triple negative breast cancer: approved treatment options and their mechanisms of action - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pathogenesis of Triple-Negative Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Potential therapeutic targets of triple-negative breast cancer based on its intrinsic subtype - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Triple-Negative Breast Cancer on the Rise: Breakthroughs and Beyond - PMC [pmc.ncbi.nlm.nih.gov]

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